

Safeguarding Your Research: A Comprehensive Guide to Handling D-Altrose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D-Altrose**

Cat. No.: **B117840**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **D-Altrose**, a key carbohydrate in various research applications. Adherence to these procedures is critical for personal safety and maintaining the integrity of your experiments.

Personal Protective Equipment (PPE)

While **D-Altrose** is not classified as a hazardous substance, a cautious approach to handling is always recommended.^{[1][2]} The following personal protective equipment should be utilized to minimize exposure and ensure safety.

Protection Type	Equipment	Specification and Use
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields to prevent any contact with the eyes. [3]
Hand Protection	Protective Gloves	Chemical-resistant gloves are essential. Inspect gloves for any damage before use.
Skin and Body Protection	Lab Coat / Impervious Clothing	A standard lab coat is recommended. For tasks with a higher risk of exposure, fire/flame resistant and impervious clothing should be considered. [3]
Respiratory Protection	N95 or Full-Face Respirator	Under normal conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated or irritation is experienced, a type N95 respirator or a full-face respirator should be used. [3]

Key Safety and Handling Data

A summary of important quantitative data for **D-Altrose** is provided below for quick reference.

Property	Value
Physical State	Solid, white to off-white powder[4]
Melting Point	103-105 °C[1]
Oral LD50 (Rat)	25,800 mg/kg (for D-Glucose, a related compound)[2]
Storage Temperature	Room temperature[5]
Incompatibilities	Strong oxidizing agents[3]

Standard Operating Protocol for Handling D-Altrose

This protocol outlines the step-by-step procedure for the safe handling of **D-Altrose** in a laboratory setting.

1. Preparation and Area Setup:

- Ensure the work area, typically a laboratory bench or a fume hood, is clean and uncluttered.
- Verify that a calibrated weighing balance, appropriate glassware, and necessary solvents are available.
- Confirm that all required PPE is readily accessible and in good condition.

2. Weighing and Solution Preparation:

- Handle **D-Altrose** in a well-ventilated area to avoid the formation of dust and aerosols.[3]
- Use a spatula to carefully weigh the desired amount of **D-Altrose** powder on weighing paper or in a weigh boat.
- Transfer the powder to a suitable container for dissolution.
- Slowly add the desired solvent (e.g., water) to the **D-Altrose** powder while stirring to ensure complete dissolution.

3. Experimental Use:

- When using **D-Altrose** in experiments, maintain the use of all prescribed PPE.
- Avoid direct contact with skin and eyes.[3]
- Should any spills occur, immediately follow the accidental release measures outlined below.

4. Storage:

- Store **D-Altrose** in a tightly closed container in a dry and well-ventilated place.[3]
- Due to its hygroscopic nature, protection from moisture is crucial.[3]

5. Disposal:

- Solid **D-Altrose** waste and contaminated materials (e.g., weighing paper) should be collected in a suitable, closed container for disposal.[3]
- Follow your institution's and local regulations for the disposal of non-hazardous chemical waste.

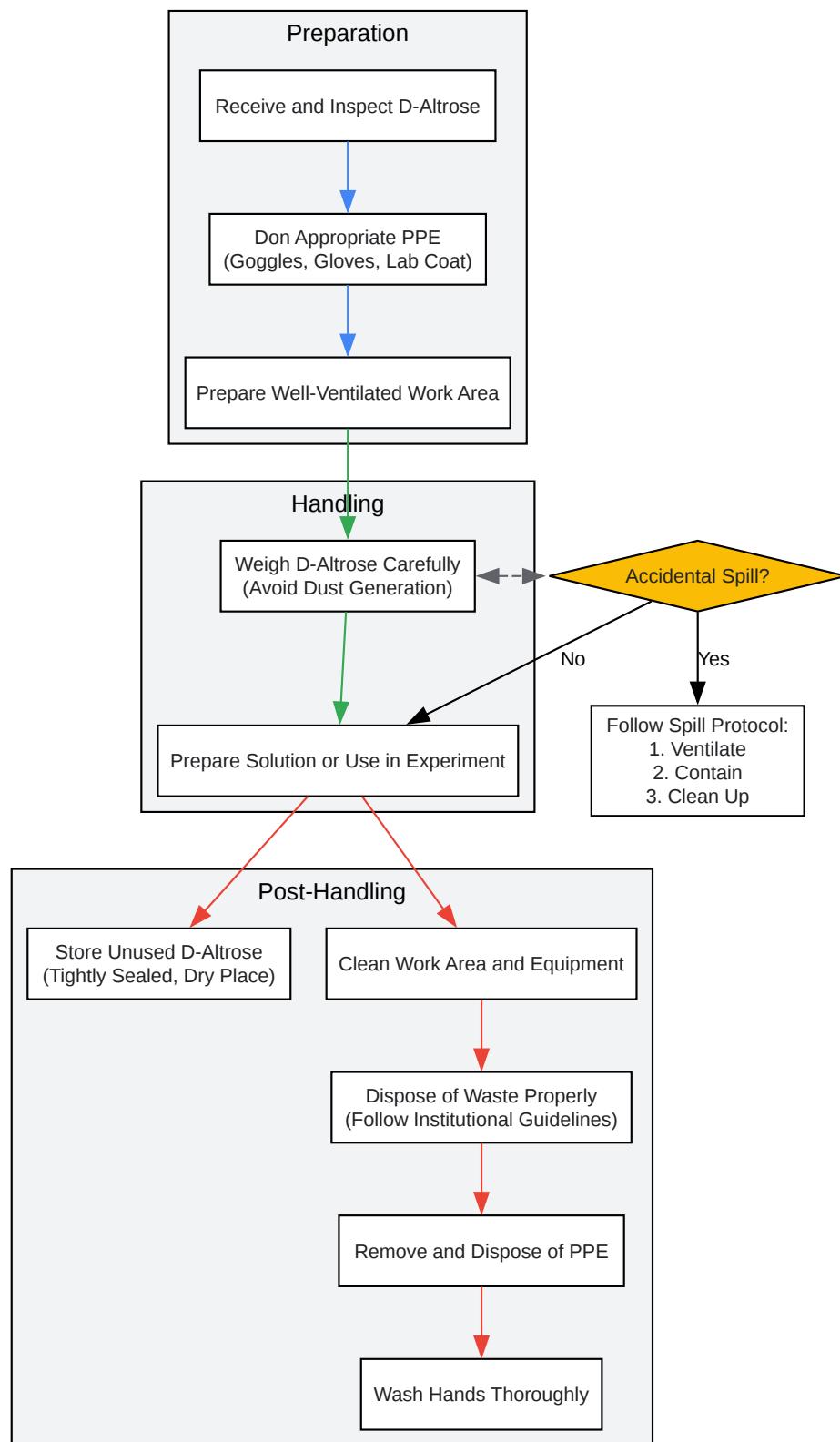
Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further spread of the powder.
- Clean-up: Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly with soap and water.

Workflow for Safe Handling of D-Altrose

The following diagram illustrates the logical workflow for the safe handling of **D-Altrose** from receipt to disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **D-Altrose**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Altrose - general description and application - Georganics [georganics.sk]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. echemi.com [echemi.com]
- 4. D-ALTROSE | 1990-29-0 [chemicalbook.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling D-Altrose]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b117840#personal-protective-equipment-for-handling-d-altrose>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com